

Personal protective equipment for handling 5-Bromo-2-hydroxy-4-methylbenzoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-2-hydroxy-4-methylbenzoic acid

Cat. No.: B1267732

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Essential Safety and Handling Guide for 5-Bromo-2-hydroxy-4-methylbenzoic acid

This guide provides crucial safety and logistical information for handling **5-Bromo-2-hydroxy-4-methylbenzoic acid** in a laboratory setting. The following procedures are based on the known hazards of structurally similar compounds and are intended to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

While a specific Safety Data Sheet (SDS) for **5-Bromo-2-hydroxy-4-methylbenzoic acid** is not readily available, data from analogous compounds such as 5-bromosalicylic acid and other substituted benzoic acids indicate potential hazards.^{[1][2]} The primary risks are associated with skin, eye, and respiratory irritation.^[1]

GHS Classification for Structurally Similar Compound (5-Bromosalicylic Acid)

| Hazard Class | Hazard Category | GHS Hazard Statement |
|--|-----------------|--|
| Skin Corrosion/Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2 | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |

Data sourced from PubChem CID 6972 for 5-Bromosalicylic acid, a structurally related compound.^[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential to mitigate the risks of exposure when handling **5-Bromo-2-hydroxy-4-methylbenzoic acid**.

| PPE Category | Item | Specifications & Rationale |
|-------------------------|---|---|
| Eye and Face Protection | Safety Goggles with Side Shields or Face Shield | Essential for protecting against splashes and airborne particles that can cause serious eye irritation. Standard eyeglasses are not a substitute.[2] |
| Skin Protection | Chemical-Resistant Gloves (Nitrile or Neoprene) | Protects against direct skin contact.[2][3] Nitrile gloves offer good resistance to a variety of chemicals. Always inspect gloves for tears or degradation before use and change them immediately if contaminated.[2] |
| Laboratory Coat | Provides a barrier against spills and splashes, protecting personal clothing and skin. It should be fully buttoned and fit properly.[2] | |
| Respiratory Protection | Fume Hood or Fitted Respirator | Handling the solid compound may generate dust. Working in a fume hood is the best practice to avoid the inhalation of airborne particles.[2] If a fume hood is not available, a properly fitted respirator may be required.[2][4] |

Operational and Disposal Plans

Handling Protocol:

- Preparation: Before handling, ensure that an emergency eyewash station and safety shower are readily accessible.[3] All personnel must be trained on the potential hazards and

emergency procedures.

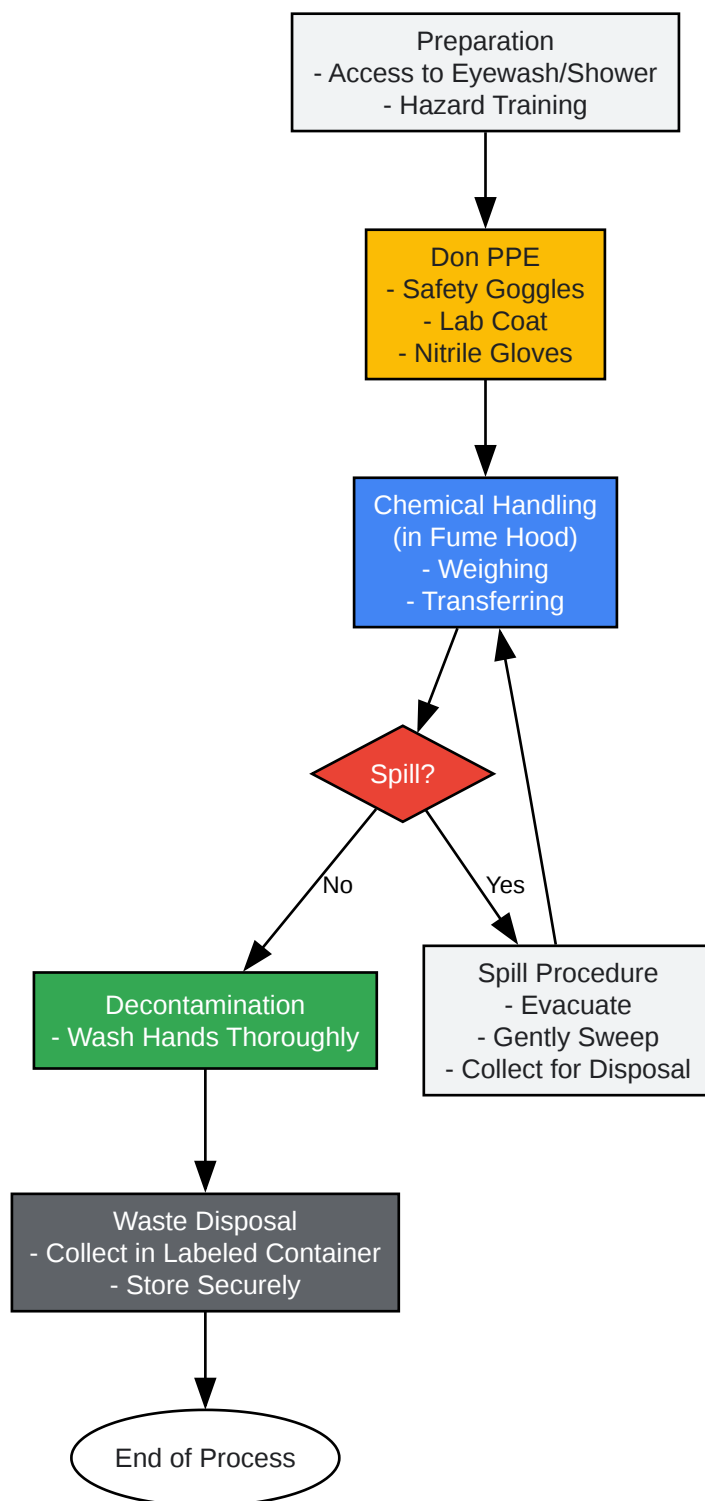
- Ventilation: Always handle **5-Bromo-2-hydroxy-4-methylbenzoic acid** in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation of dust or vapors.[5][6]
- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above, including safety goggles, a lab coat, and chemical-resistant gloves.
- Dispensing: When weighing or transferring the solid material, do so carefully to avoid generating dust. Use a spatula or other appropriate tool.
- Spill Management: In the event of a spill, evacuate the immediate area. For small spills of the solid, gently sweep up the material, avoiding dust generation, and place it into a sealed container for disposal.[7][8] Do not wash spills into the sewer system.[3]
- Personal Hygiene: After handling, wash hands and any exposed skin thoroughly with soap and water.[7][8] Do not eat, drink, or smoke in the laboratory.[5]

Disposal Plan:

- Waste Collection: All waste materials containing **5-Bromo-2-hydroxy-4-methylbenzoic acid**, including contaminated gloves, weigh boats, and paper towels, should be collected in a designated, labeled, and sealed hazardous waste container.
- Container Labeling: Clearly label the waste container with "Hazardous Waste" and the chemical name: "**5-Bromo-2-hydroxy-4-methylbenzoic acid**".
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials, until it is collected for disposal.[5][7]
- Disposal Method: Dispose of the chemical waste through an approved waste disposal plant. [5][7][8][9] Adhere to all local, state, and federal regulations for hazardous waste disposal.

Safety Workflow Visualization

The following diagram illustrates the logical flow of operations for safely handling **5-Bromo-2-hydroxy-4-methylbenzoic acid**.



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Caption: Workflow for handling **5-Bromo-2-hydroxy-4-methylbenzoic acid**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromo-2-hydroxy-4-methylbenzoic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267732#personal-protective-equipment-for-handling-5-bromo-2-hydroxy-4-methylbenzoic-acid]

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